

Essential Safety and Operational Guide for Handling Disperse Red 73

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Compound of Interest

Compound Name: Disperse Red 73

Cat. No.: B079764

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This guide provides critical safety protocols and logistical information for the handling and disposal of **Disperse Red 73** (CAS No. 16889-10-4), a synthetic dye used in research and development. Adherence to these guidelines is essential for ensuring personnel safety and minimizing environmental impact.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Disperse Red 73** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₁₈ H ₁₆ N ₆ O ₂ [1] [2] [3]
Molecular Weight	348.36 g/mol [1] [2]
Appearance	Dark red powder
Solubility	Soluble in ethanol, acetone, and benzene
Boiling Point	614.2°C at 760 mmHg
Flash Point	325.3°C
Density	1.22 g/cm ³

Personal Protective Equipment (PPE)

The proper selection and use of Personal Protective Equipment (PPE) are the primary defense against potential exposure to **Disperse Red 73**. The following PPE is required when handling this compound, particularly in its powdered form.

- Eye and Face Protection:
 - Safety Glasses: Must be compliant with EN166 (EU) or NIOSH (US) standards, with side-shields.
 - Face Shield: To be worn in conjunction with safety glasses, especially when handling larger quantities or when there is a risk of dust generation.
- Hand Protection:
 - Chemical-Impermeable Gloves: Handle with gloves. Nitrile gloves are a suitable option. Gloves must be inspected before use and proper removal techniques should be followed to avoid skin contact.
- Respiratory Protection:
 - Air-Purifying Respirator (APR): When handling the powder, a NIOSH-approved half-mask or full-face APR with P100 filters is required to prevent inhalation of dust particles. A proper fit test is mandatory before use. In case of fire, a self-contained breathing apparatus (SCBA) may be necessary.
- Protective Clothing:
 - Laboratory Coat: A full-length lab coat should be worn.
 - Impervious Clothing: Wear fire/flammable resistant and impervious clothing.

Operational Plan: Safe Handling and Dissolution Protocol

1. Area Preparation:

- Designate a specific area for handling **Disperse Red 73**, preferably within a chemical fume hood or a well-ventilated area.

- Cover the work surface with absorbent, disposable bench paper.

2. Pre-Handling Checks:

- Ensure all required PPE is available and in good condition.
- Locate the nearest safety shower and eyewash station.
- Assemble all necessary equipment, including a calibrated analytical balance, weigh paper or boat, spatula, appropriate solvent, and primary container for the solution.

3. Weighing and Dissolution:

- Don all required PPE as specified above.
- Carefully weigh the desired amount of **Disperse Red 73** powder, avoiding the creation of dust.
- To dissolve, slowly add the powder to the solvent while gently stirring to facilitate dissolution and avoid splashing.

4. Labeling:

- Immediately label the container with the chemical name ("**Disperse Red 73**"), concentration, date, and your initials.

5. Decontamination:

- Wipe down the balance and surrounding work surfaces with a damp cloth or paper towel.
- Dispose of all contaminated materials, including weigh paper and bench paper, in the designated hazardous waste container.

6. Doffing PPE and Hygiene:

- Remove PPE carefully to avoid self-contamination.
- Wash hands thoroughly with soap and water after handling.

Disposal Plan

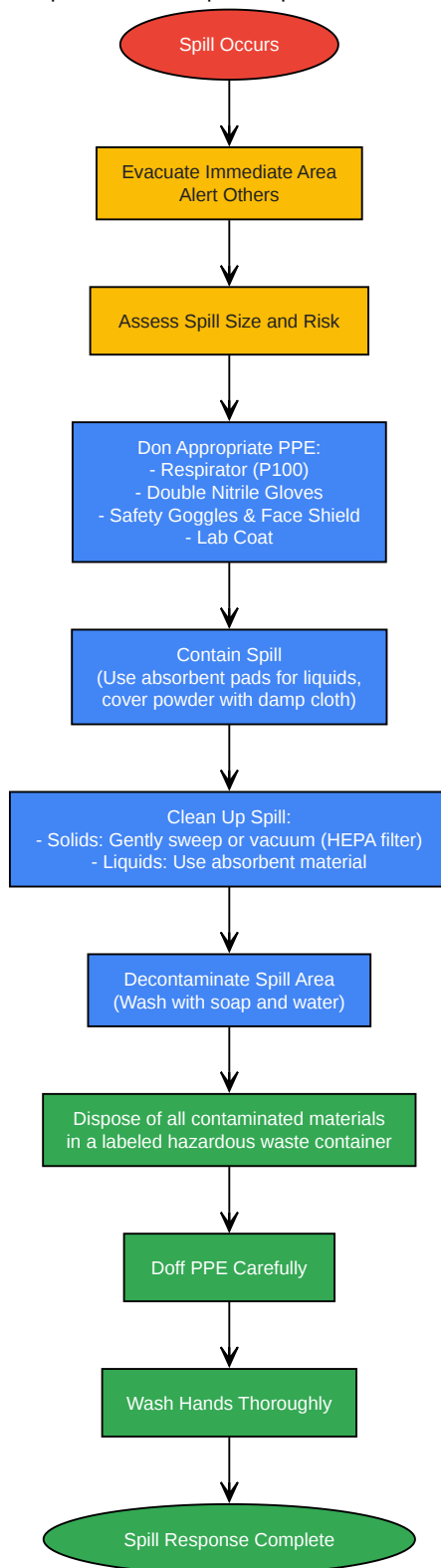
Proper disposal of **Disperse Red 73** and associated waste is critical to prevent environmental contamination.

- Solid Waste:
 - All solid waste, including contaminated gloves, weigh paper, and bench paper, must be collected in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing **Disperse Red 73** in a designated, leak-proof, and chemically compatible hazardous waste container.
 - The container must be kept closed when not in use and clearly labeled as "Hazardous Waste" with the full chemical name and approximate concentration.
 - Do not discharge into drains or the environment.
- Contaminated Packaging:
 - Empty containers should be triple-rinsed (or equivalent) and may be offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.
- Final Disposal:
 - All waste must be handled in accordance with local, state, and federal regulations. Disposal may involve removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.

Emergency Procedures: Spill Response

In the event of a spill, follow these procedures to mitigate exposure and environmental contamination.

Disperse Red 73 Spill Response Workflow



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Caption: Workflow for responding to a **Disperse Red 73** spill.

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